

Eicosyltriethylammonium bromide molecular structure and formula

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Compound of Interest

Compound Name: *Eicosyltriethylammonium bromide*

Cat. No.: *B562210*

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An In-depth Technical Guide to Eicosyltriethylammonium Bromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the molecular structure, chemical formula, and physicochemical properties of **eicosyltriethylammonium bromide**. It also details a general experimental protocol for its synthesis, relevant to professionals in organic synthesis and drug development.

Molecular Structure and Formula

Eicosyltriethylammonium bromide is a quaternary ammonium salt. Its structure consists of a central nitrogen atom bonded to three ethyl groups and one long-chain eicosyl group (a 20-carbon alkyl chain). The positive charge on the quaternary nitrogen is balanced by a bromide anion.

Chemical Formula: $C_{26}H_{56}BrN$ ^{[1][2]}

Synonyms: N,N,N-Triethyl-1-eicosanaminium Bromide, Triethyleicosylammonium bromide, n-**Eicosyltriethylammonium Bromide**^{[1][3]}

Molecular Structure:

Physicochemical Properties

Eicosyltriethylammonium bromide is a compound useful in organic synthesis and is categorized under detergents.^{[1][3]} While specific experimental data such as melting and boiling points are not readily available in the provided search results, the following table summarizes its key molecular characteristics.

Property	Value	Reference
CAS Number	75222-49-0	^{[1][2][3]}
Molecular Weight	462.63 g/mol	^{[1][2]}
Appearance	White solid (general for similar compounds)	^[4]
Storage Temperature	2-8°C (Refrigerator)	^[3]

Experimental Protocols

A. General Synthesis of Quaternary Ammonium Bromides

The synthesis of **eicosyltriethylammonium bromide** can be achieved through the quaternization of triethylamine with 1-bromoeicosane. This is a standard procedure for creating quaternary ammonium salts.

Materials:

- Triethylamine
- 1-Bromoeicosane
- Anhydrous solvent (e.g., ethanol, acetonitrile, or ethyl acetate)

Procedure:

- In a round-bottom flask, dissolve 1-bromoeicosane in the chosen anhydrous solvent.
- Add a stoichiometric equivalent or a slight excess of triethylamine to the solution.

- The reaction mixture is typically stirred at room temperature or gently heated to reflux for several hours to drive the reaction to completion.
- The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Upon completion, the product, **eicosyltriethylammonium bromide**, often precipitates from the solution upon cooling.
- The solid product is collected by filtration.
- The crude product can be purified by recrystallization from a suitable solvent to yield the final white crystalline product.

B. Characterization Techniques

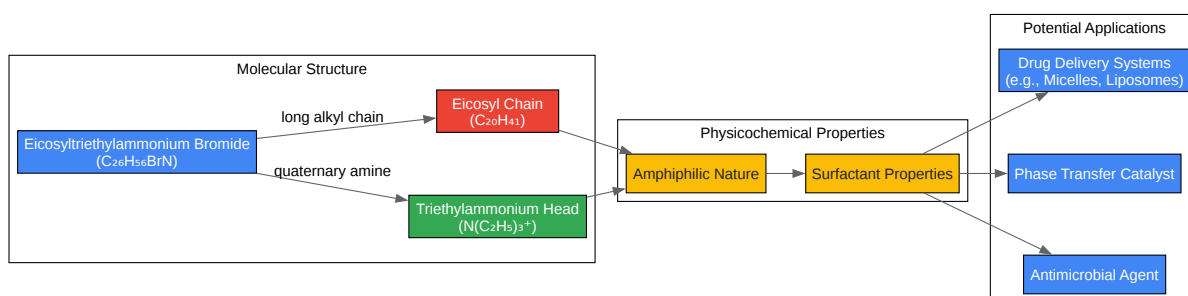
The structure and purity of the synthesized **eicosyltriethylammonium bromide** can be confirmed using various analytical methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the presence of the eicosyl and triethyl groups and the overall structure of the molecule.
- Mass Spectrometry (MS): Mass spectrometry will show the molecular ion peak corresponding to the eicosyltriethylammonium cation ($\text{C}_{26}\text{H}_{56}\text{N}^+$) and will also show isotopic patterns characteristic of the bromide salt. The presence of bromine isotopes (^{79}Br and ^{81}Br) in roughly equal abundance will result in two molecular ion peaks separated by two mass units.^[5]
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used to identify the characteristic C-H and C-N vibrational bands in the molecule.

Logical Relationships and Potential Applications

The molecular structure of **eicosyltriethylammonium bromide**, with its long hydrophobic alkyl chain and a hydrophilic quaternary ammonium headgroup, imparts surfactant properties. This

amphiphilic nature is key to its potential applications in areas such as drug delivery, where it can self-assemble into micelles or vesicles to encapsulate therapeutic agents.



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- 5. mass spectrum of 1-bromobutane C_4H_9Br $CH_3CH_2CH_2CH_2Br$ fragmentation pattern of m/z m/e ions for analysis and identification of n-butyl iodide image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]
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